

Essential Safety and Disposal Procedures for USP7-IN-2

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Compound of Interest

Compound Name: USP7-IN-2

Cat. No.: B611604

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For researchers, scientists, and drug development professionals handling **USP7-IN-2**, a selective inhibitor of Ubiquitin Specific Protease 7, ensuring proper disposal and adherence to safety protocols is paramount. While a specific Safety Data Sheet (SDS) for **USP7-IN-2** is not publicly available, guidance can be drawn from the SDS for the closely related compound, USP7-IN-1, and general best practices for laboratory chemical waste management. All procedures should be conducted in accordance with local, state, and federal regulations.

Chemical and Physical Properties

A summary of the known properties of a related compound, USP7-IN-1, is provided below. Researchers should handle **USP7-IN-2** with the assumption of similar characteristics until a specific SDS is available.

Property	Data (for USP7-IN-1)
Molecular Formula	C23H24ClN3O3
Molecular Weight	425.91 g/mol
CAS Number	1381291-36-6

Disposal Plan

The primary procedure for the disposal of **USP7-IN-2** is to treat it as hazardous chemical waste.

Step-by-Step Disposal Guidance:

- **Consult Local Regulations:** Before initiating any disposal procedures, consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on chemical waste disposal. Regulations can vary significantly by location.
- **Do Not Dispose Down the Drain:** **USP7-IN-2** should not be disposed of in the sanitary sewer system.
- **Use a Licensed Waste Disposal Service:** The disposal of **USP7-IN-2** must be handled by a licensed professional waste disposal service.^[1] Your institution's EHS office can provide a list of approved vendors.
- **Proper Labeling and Storage:**
 - Store waste **USP7-IN-2** in a designated, sealed, and properly labeled container. The label should clearly indicate "Hazardous Waste" and include the chemical name "**USP7-IN-2**".
 - Keep the container in a well-ventilated and secure area, away from incompatible materials.^{[1][2]}
- **Container Disposal:** Dispose of the original container as unused product, following the same hazardous waste disposal protocols.^[1] Do not reuse the container for other purposes.
- **Contaminated Materials:** Any materials that have come into contact with **USP7-IN-2**, such as personal protective equipment (PPE), absorbent pads, or labware, should also be treated as hazardous waste and disposed of accordingly.

Safety and Handling

Adherence to proper safety protocols is crucial when working with **USP7-IN-2**.

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use compatible chemical-resistant gloves.

- Body Protection: Wear a lab coat and ensure exposed skin is covered.

Handling Procedures:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of any dust or aerosols.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Wash hands thoroughly after handling.

Spill and Emergency Procedures

In the event of a spill or accidental exposure, follow these steps:

Spill Response:

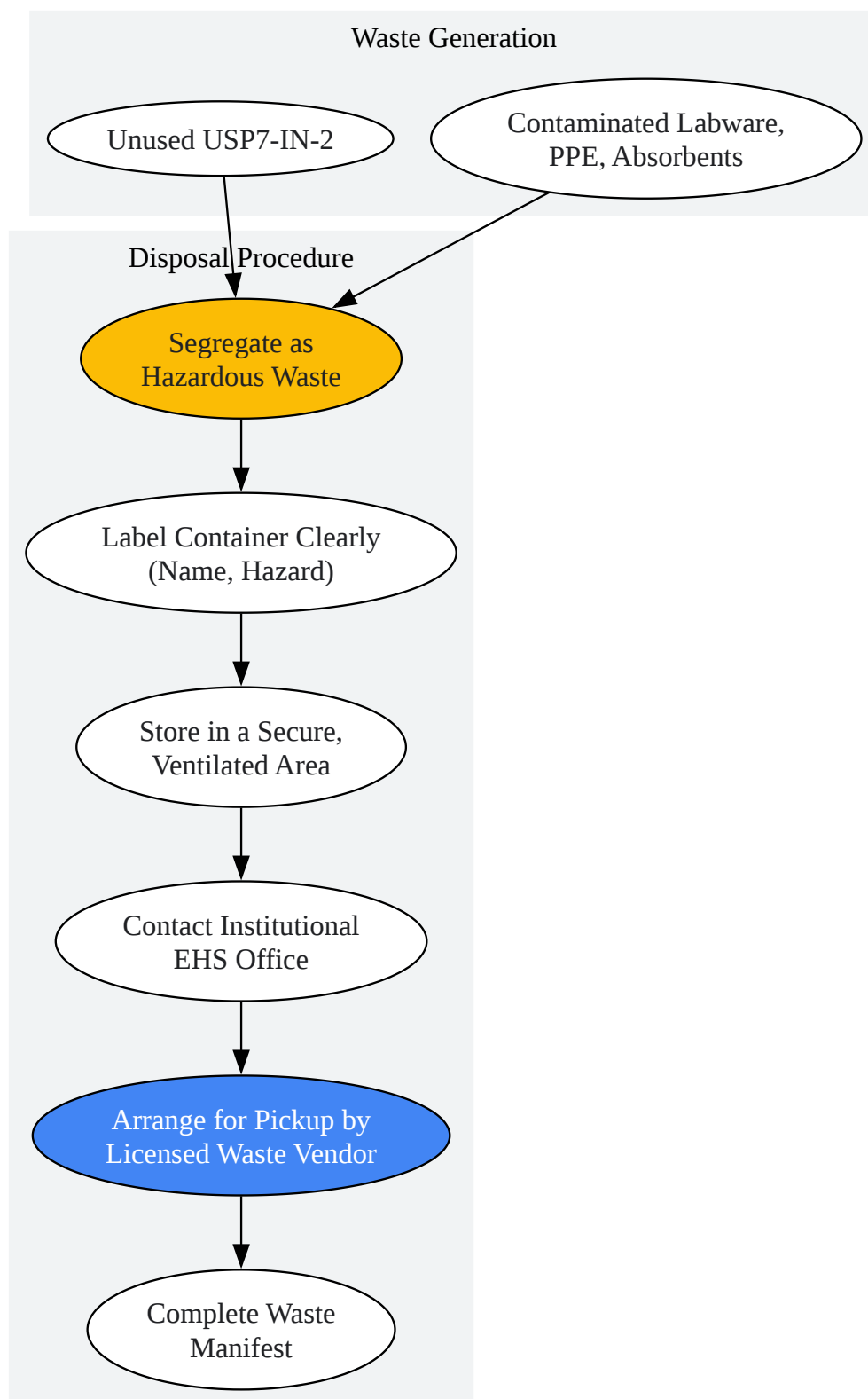
- Evacuate the immediate area.
- Wear appropriate PPE before attempting to clean the spill.
- For a small spill, use an inert absorbent material to contain and collect the substance.
- Place the absorbed material into a sealed container for hazardous waste disposal.
- Clean the spill area thoroughly.

First Aid Measures:

- After Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- After Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.

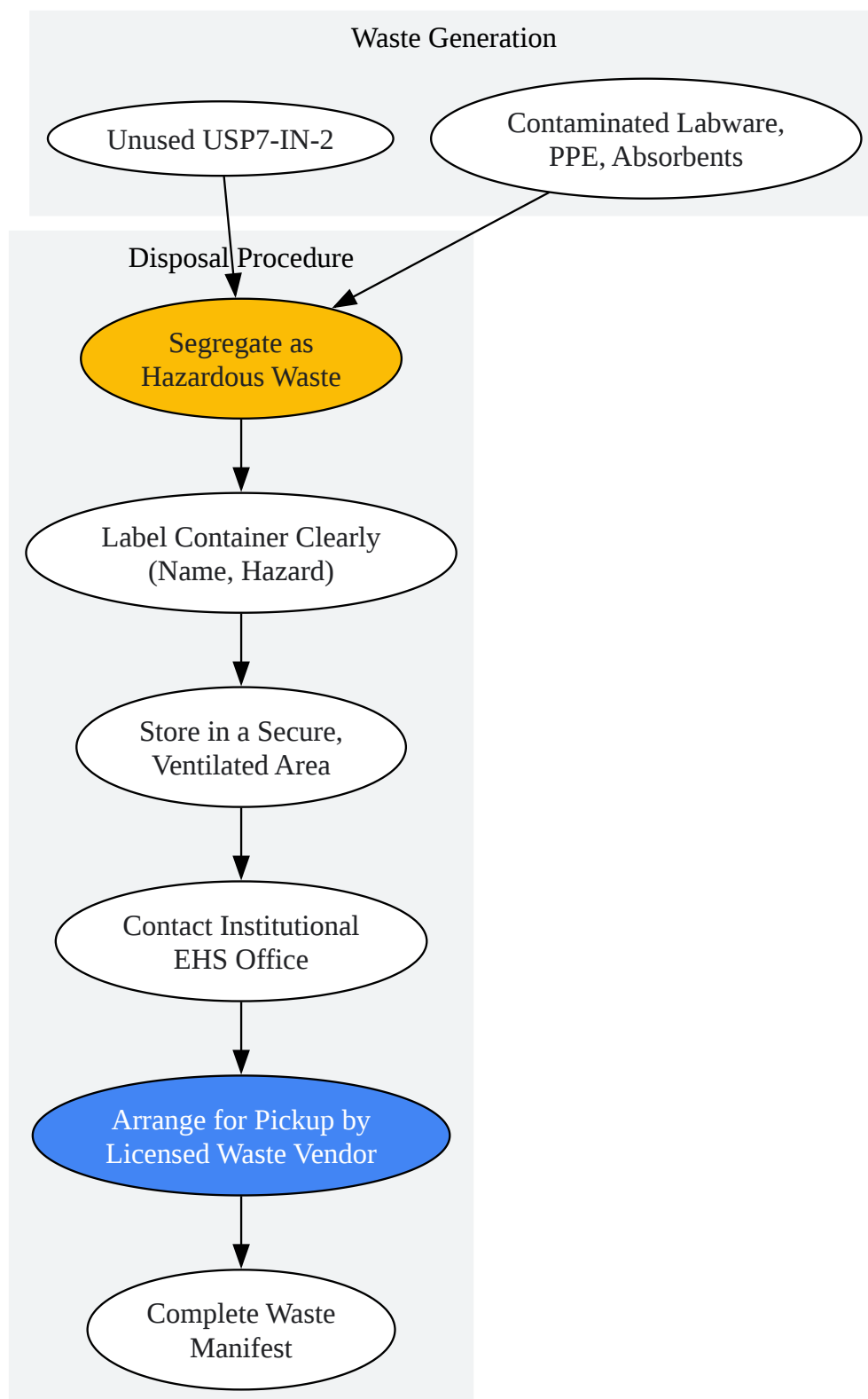
- After Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

USP7 Signaling Pathway and Inhibitor Action



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Caption: Logical flow of USP7 inhibition by **USP7-IN-2**.



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Caption: Workflow for the proper disposal of **USP7-IN-2** waste.

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References

- 1. genecards.org [genecards.org]
- 2. USP7/USP47 inhibitor - Immunomart [immunomart.com]
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